

# Application Note: Synthesis of Naringenin from Naringin Hydrate

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## Compound of Interest

Compound Name: Naringin hydrate

Cat. No.: B600602

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Audience: Researchers, scientists, and drug development professionals.

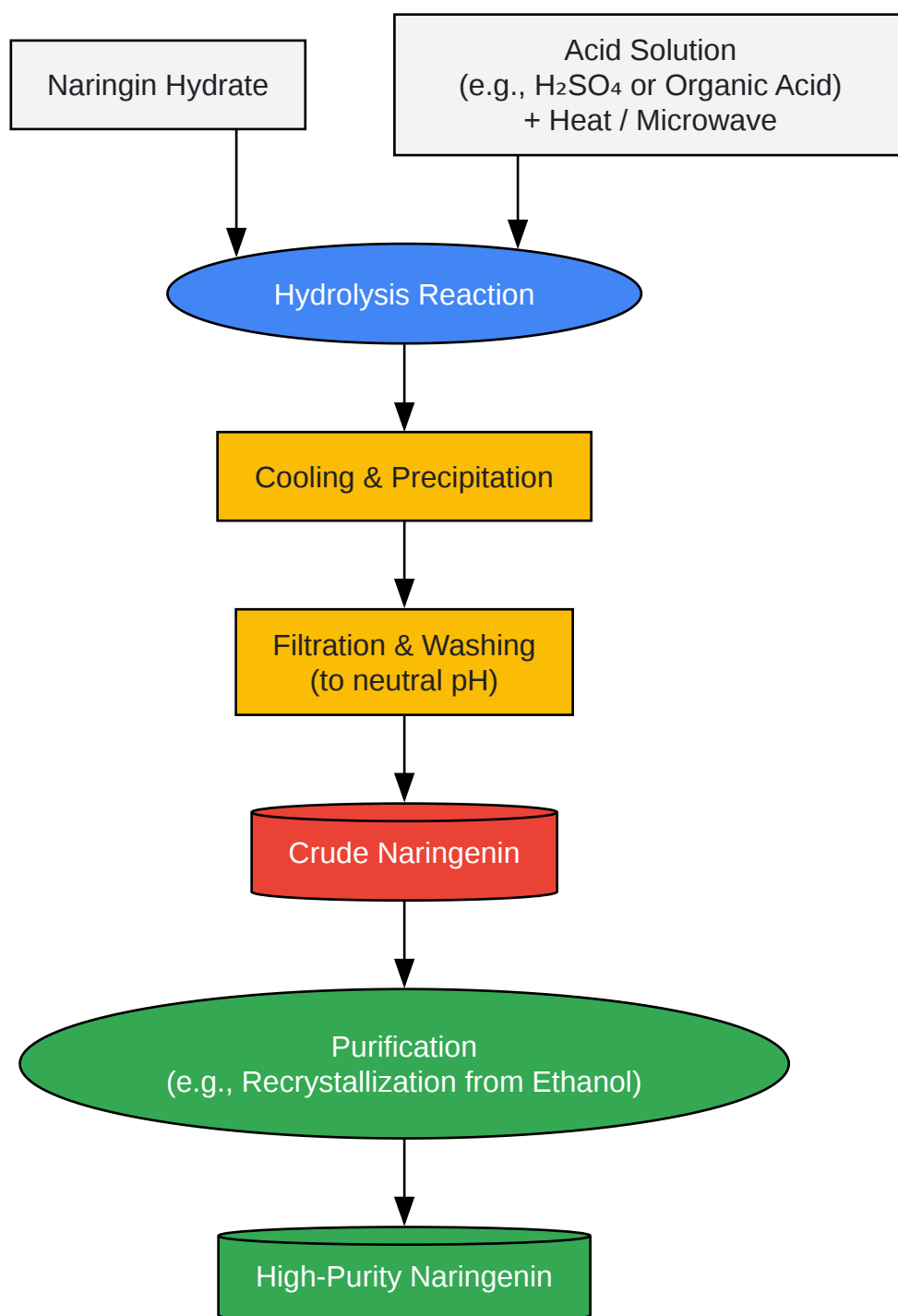
Introduction Naringin, a flavanone glycoside abundant in citrus fruits, is a precursor to naringenin, its aglycone form. While naringin itself has various biological activities, its bioavailability is limited. In the human body, intestinal microflora hydrolyzes naringin into naringenin, which is more readily absorbed and exhibits a wider range of potent pharmacological effects, including antioxidant, anti-inflammatory, and anti-cancer properties[1][2][3]. This has led to significant interest in naringenin as a therapeutic agent. This application note provides detailed protocols for the chemical and enzymatic synthesis of naringenin from **naringin hydrate**, summarizes quantitative data, and illustrates key signaling pathways modulated by naringenin.

## Synthesis of Naringenin from Naringin Hydrate

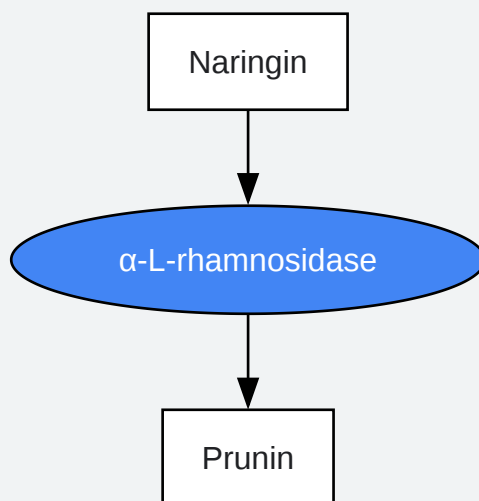
Naringenin can be efficiently synthesized from naringin through hydrolysis, which cleaves the disaccharide (rhamnose and glucose) from the flavanone structure. The two primary methods are acid hydrolysis and enzymatic hydrolysis.

### Acid Hydrolysis

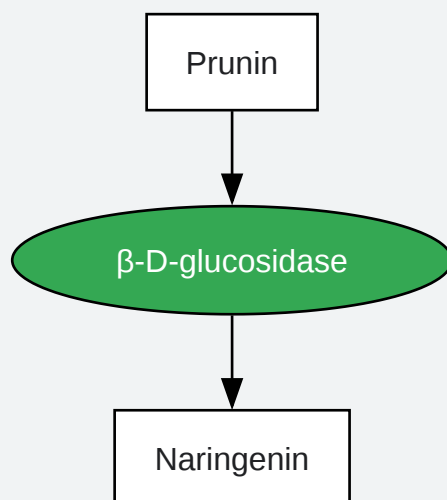
Acid hydrolysis is a common and effective method for cleaving the glycosidic bond of naringin. This can be achieved using mineral acids or organic acids, with recent advancements utilizing microwave irradiation to significantly reduce reaction times and improve yields[4][5].

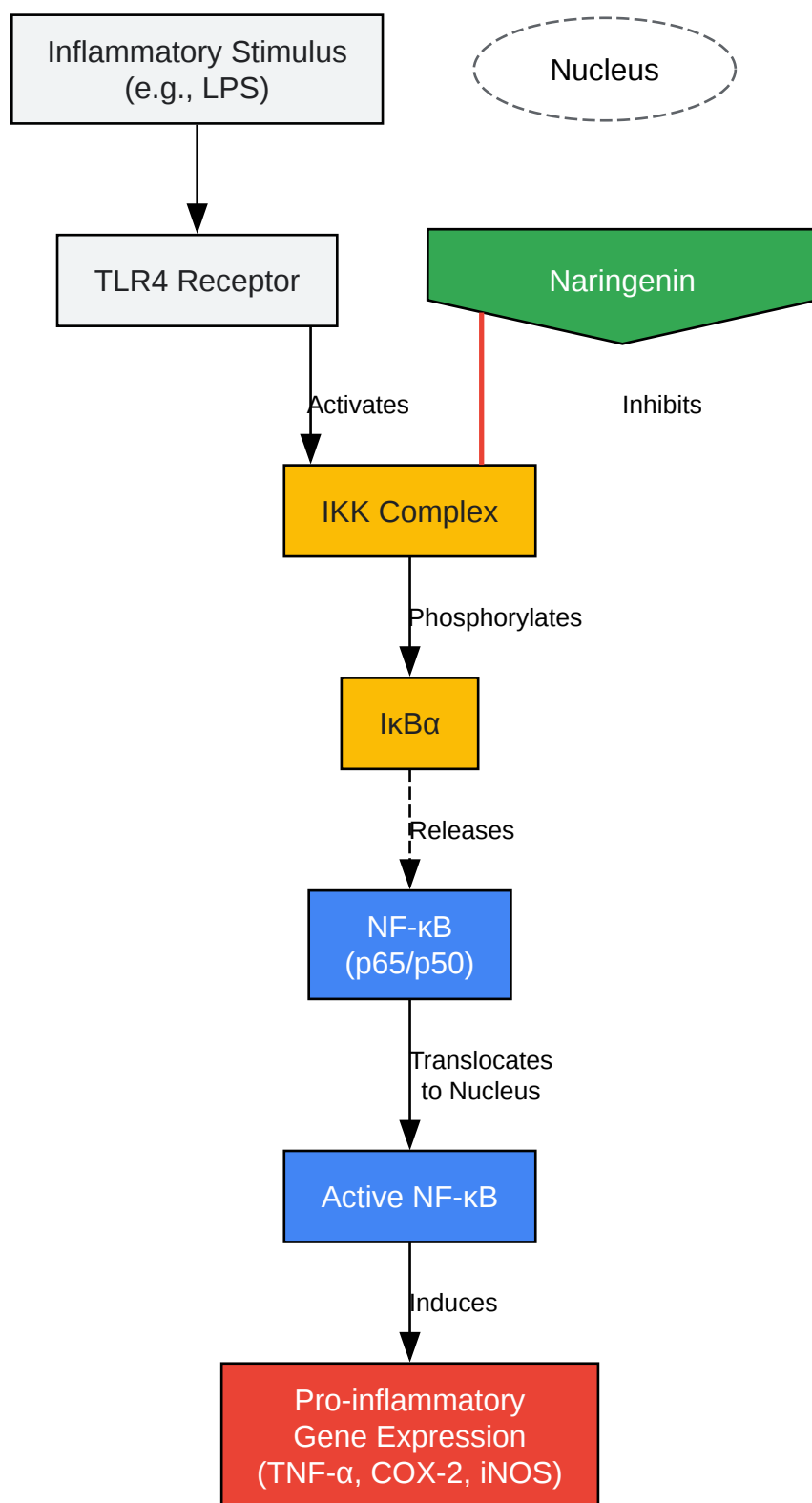


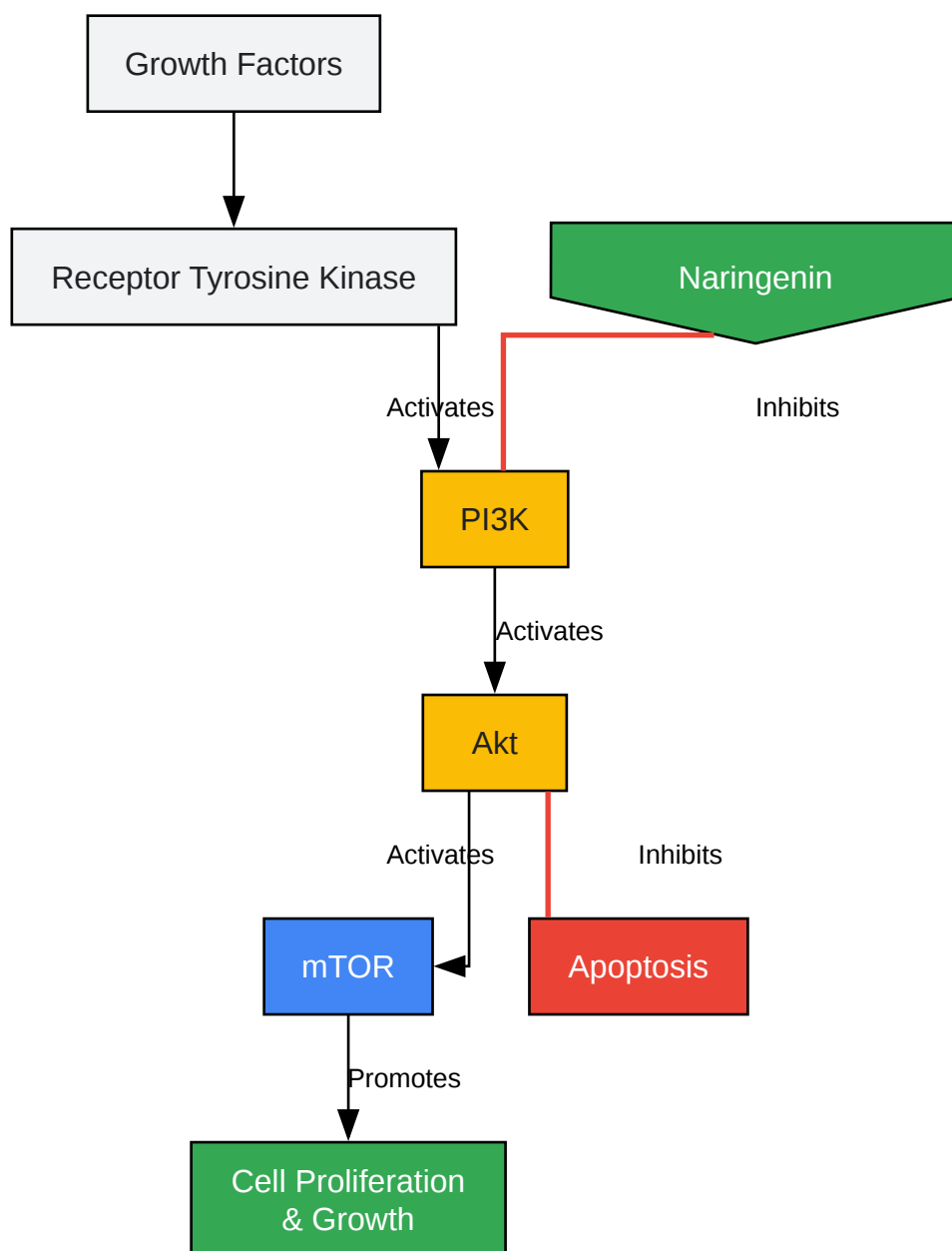
## Step 1: Rhamnose Cleavage

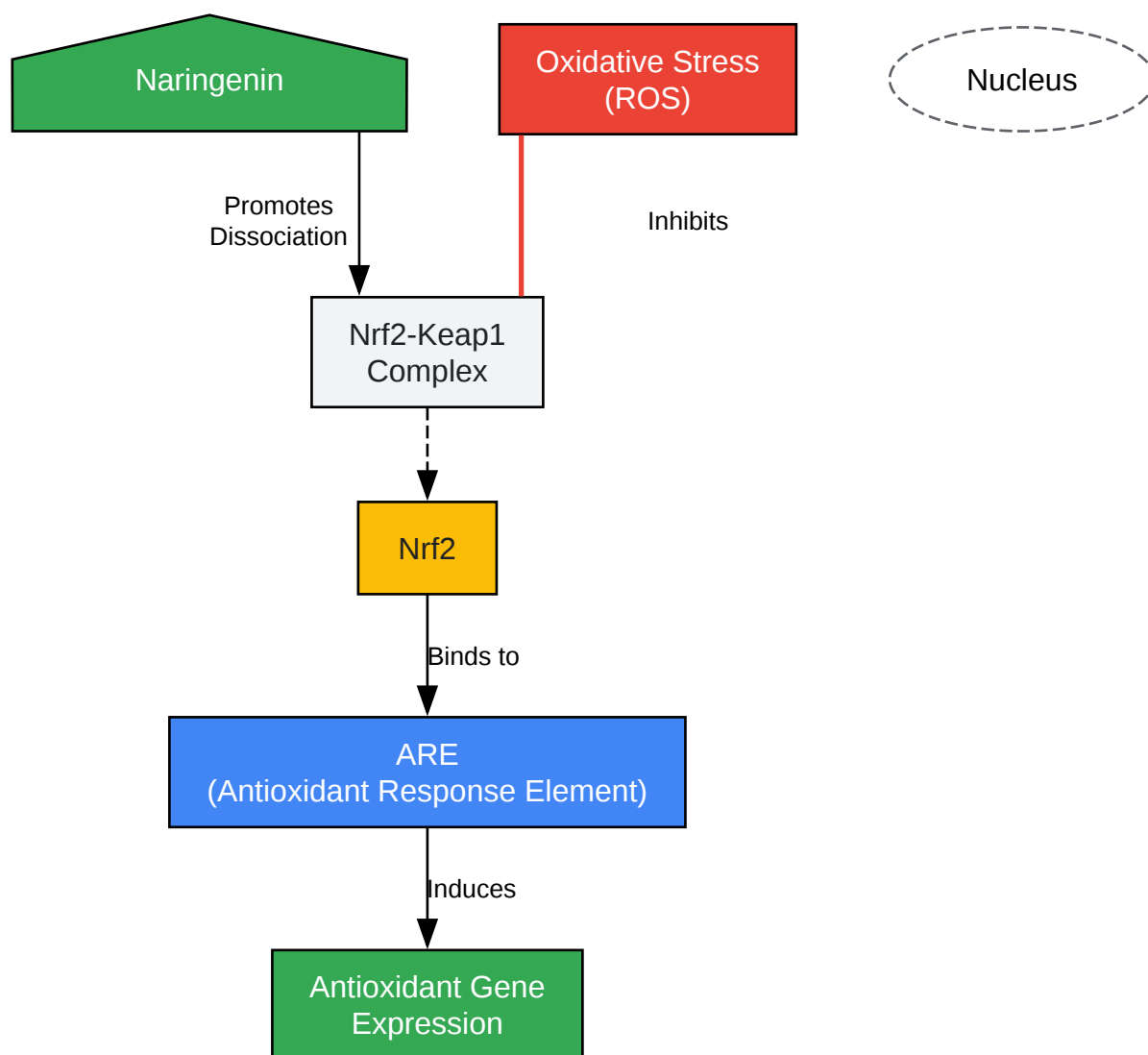


## Step 2: Glucose Cleavage









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## References

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- 2. researchgate.net [researchgate.net]

- 3. Optimization of Naringin and Naringenin Extraction from Citrus × paradisi L. Using Hydrolysis and Excipients as Adsorbent - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
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